

Commercial Sourcing and Technical Guide: 3'-Bromo-4'-fluoroacetophenone

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Compound of Interest

Compound Name: 3'-Bromo-4'-fluoroacetophenone

Cat. No.: B085946

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For researchers, scientists, and drug development professionals, securing a reliable supply of high-purity chemical intermediates is a critical first step in the discovery and development pipeline. This technical guide provides an in-depth overview of the commercial suppliers, pricing, and key technical data for **3'-Bromo-4'-fluoroacetophenone** (CAS No. 1007-15-4), a valuable building block in medicinal chemistry and materials science.

Commercial Suppliers and Product Specifications

3'-Bromo-4'-fluoroacetophenone is readily available from a range of commercial chemical suppliers. The purity of the compound is a key consideration, with most vendors offering a purity of 96% or higher, as determined by Gas Chromatography (GC). Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Purity	Appearance	Melting Point (°C)	Notes
AA Blocks	≥97%	Solid	52-57	Offers a range of quantities from 1g to 500g. [1]
Chem-Impex	≥ 96% (GC)	White to orange to green powder to crystal	54 - 58	Provides detailed product information and safety data.
Lab Pro Inc.	Min. 96.0% (GC)	Solid, White	56	Also offers a variety of other laboratory chemicals and supplies. [2]
Ossila	>98%	Yellow/light brown powder/crystals	52 - 57	Highlights its use as a precursor for APIs and chalcone derivatives. [3]
Santa Cruz Biotechnology	-	-	-	A well-known supplier of biochemicals for research. [4]
Sigma-Aldrich (Merck)	96%	-	52-57	Provides extensive safety and handling information. [5]
Thermo Scientific Chemicals	98+%	White to pale cream to cream to brown crystals or powder	51.0-57.0	Offers various pack sizes. [6]

Pricing Analysis

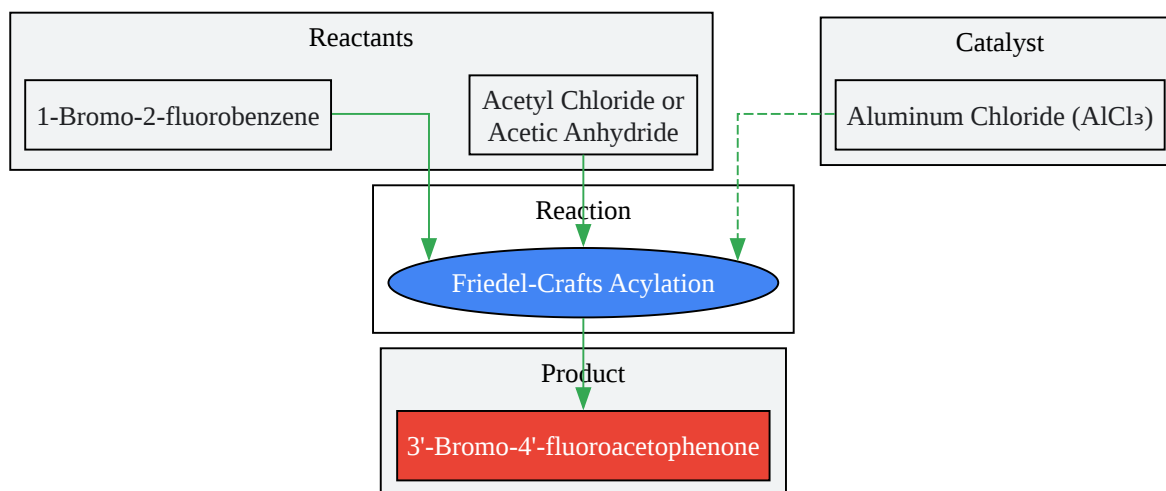
The price of **3'-Bromo-4'-fluoroacetophenone** can vary significantly based on the supplier, purity, and quantity purchased. The following table provides an illustrative pricing comparison from a selection of vendors. It is important to note that prices are subject to change and may not include shipping and handling fees. Requesting a bulk quote is recommended for larger quantities.

Quantity	AA Blocks Price (USD)[1]	Chem-Impex Price (USD)	Thermo Scientific Chemicals Price (USD)[6]
1g	\$8.00	-	-
5g	\$9.00	\$48.70	-
10g	\$12.00	-	-
25g	\$15.00	\$168.20	\$227.65
100g	\$39.00	-	-
500g	\$193.00	-	-

Synthesis and Quality Control

Synthetic Route

A common and established method for the synthesis of aryl ketones such as **3'-Bromo-4'-fluoroacetophenone** is the Friedel-Crafts acylation. This reaction typically involves the acylation of a substituted aromatic ring with an acyl halide or anhydride in the presence of a Lewis acid catalyst. For **3'-Bromo-4'-fluoroacetophenone**, a plausible synthetic route starts from 1-bromo-2-fluorobenzene.



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A plausible synthetic pathway to **3'-Bromo-4'-fluoroacetophenone**.

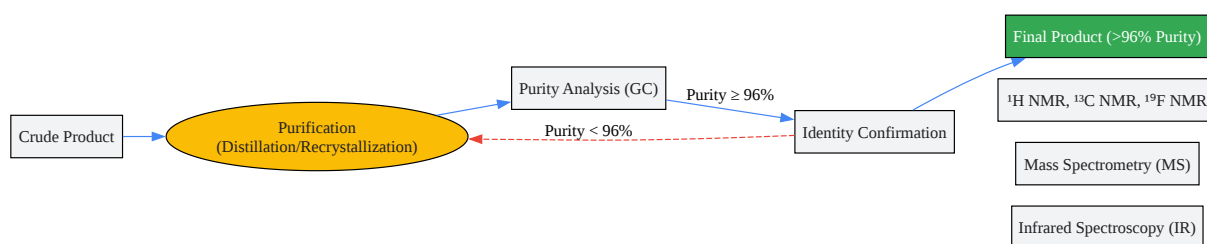
A general experimental protocol, adapted from a similar synthesis of 3-bromoacetophenone, is as follows[7]:

- **Reaction Setup:** A three-necked flask is equipped with a stirrer, a dropping funnel, and a condenser protected by a drying tube. Anhydrous aluminum chloride is charged into the flask.
- **Formation of the Complex:** 1-Bromo-2-fluorobenzene is added slowly to the stirred aluminum chloride.
- **Acylation:** Acetyl chloride (or acetic anhydride) is added dropwise to the mixture. The reaction is typically exothermic and may require cooling to maintain the desired temperature.
- **Reaction Completion and Quenching:** After the addition is complete, the mixture is stirred, sometimes with gentle heating, until the reaction is complete (monitored by TLC or GC). The reaction mixture is then carefully quenched by pouring it onto a mixture of ice and concentrated hydrochloric acid.

- **Workup and Purification:** The product is extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane). The organic layer is washed with water, a dilute sodium bicarbonate solution, and brine, then dried over an anhydrous drying agent (e.g., sodium sulfate). The solvent is removed under reduced pressure, and the crude product is purified, typically by distillation or recrystallization.

Quality Control Workflow

Ensuring the purity and identity of **3'-Bromo-4'-fluoroacetophenone** is crucial for its application in research and development. A standard quality control workflow involves a series of analytical tests.



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A typical quality control workflow for **3'-Bromo-4'-fluoroacetophenone**.

Key Analytical Techniques:

- **Gas Chromatography (GC):** This is the primary method used to determine the purity of the compound. A sample is vaporized and injected into a capillary column, where it is separated based on its boiling point and interaction with the stationary phase. The area of the peak corresponding to **3'-Bromo-4'-fluoroacetophenone** relative to the total peak area gives the purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{19}F NMR are used to confirm the chemical structure of the molecule. The chemical shifts, splitting patterns, and integration of the signals provide detailed information about the arrangement of atoms.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound and to analyze its fragmentation pattern, which can further confirm its identity. The isotopic pattern of bromine (approximately 1:1 ratio of ^{79}Br and ^{81}Br) is a characteristic feature to look for in the mass spectrum.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule, such as the carbonyl ($\text{C}=\text{O}$) stretch of the ketone and the C-Br and C-F bonds.
- Melting Point: The melting point is a useful indicator of purity. A sharp melting point range close to the literature value suggests a high-purity compound.

By understanding the commercial landscape and the key technical aspects of **3'-Bromo-4'-fluoroacetophenone**, researchers can confidently source this important chemical intermediate for their ongoing projects.

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